

Spectroscopic Characterization of 5-Ethyl-2-methylmorpholine: A Technical Guide

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Compound of Interest

Compound Name: 5-Ethyl-2-methylmorpholine

CAS No.: 743444-85-1

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This technical guide provides a detailed analysis of the expected spectroscopic signature of **5-Ethyl-2-methylmorpholine** (C₇H₁₅NO), a substituted morpholine derivative. In the absence of publicly available experimental spectra for this specific compound, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to predict its spectral characteristics. These predictions are grounded in the well-documented spectroscopic behavior of morpholine and its simple alkylated derivatives, providing a robust framework for researchers, scientists, and drug development professionals engaged in the synthesis and characterization of novel morpholine-containing entities.

Introduction to the Spectroscopic Analysis of Substituted Morpholines

The morpholine ring is a common scaffold in medicinal chemistry, valued for its favorable physicochemical properties. Spectroscopic analysis is fundamental to confirming the structure and purity of newly synthesized morpholine derivatives. This guide will systematically deconstruct the predicted ¹H NMR, ¹³C NMR, IR, and MS data for **5-Ethyl-2-**

methyilmorpholine, explaining the rationale behind each prediction by drawing parallels with the known spectra of related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. The predicted ^1H and ^{13}C NMR spectra of **5-Ethyl-2-methyilmorpholine** are detailed below.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to reveal the connectivity and chemical environment of all hydrogen atoms in the molecule. The predicted chemical shifts (δ) are presented in Table 1.

Table 1: Predicted ^1H NMR Chemical Shifts for **5-Ethyl-2-methyilmorpholine**

Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Integration
H-2	~3.6 - 3.8	Multiplet	1H
H-3 (axial & equatorial)	~2.4 - 2.8	Multiplets	2H
H-5	~2.2 - 2.4	Multiplet	1H
H-6 (axial & equatorial)	~3.5 - 3.7	Multiplets	2H
-CH ₃ (at C-2)	~1.1 - 1.2	Doublet	3H
-CH ₂ - (ethyl group)	~1.4 - 1.6	Multiplet	2H
-CH ₃ (ethyl group)	~0.8 - 1.0	Triplet	3H
N-H	Broad singlet	1H	

Causality Behind Predicted ^1H NMR Shifts:

The predictions in Table 1 are based on the known spectral data of morpholine and its derivatives. In unsubstituted morpholine, the protons adjacent to the oxygen (C-2 and C-6)

typically resonate around 3.7 ppm, while those adjacent to the nitrogen (C-3 and C-5) appear at approximately 2.9 ppm[1].

- **Protons on the Morpholine Ring:** The introduction of methyl and ethyl substituents at C-2 and C-5, respectively, will induce slight shifts in the positions of the ring protons due to altered electronic environments and steric effects. The protons on carbons bearing the substituents (H-2 and H-5) will likely appear as complex multiplets due to coupling with neighboring protons. The protons on C-3 and C-6 are expected to be diastereotopic, appearing as distinct multiplets.
- **Alkyl Substituents:** The methyl group at the C-2 position, being adjacent to a chiral center, is expected to be a doublet. The ethyl group at C-5 will exhibit a characteristic triplet for the terminal methyl and a multiplet for the methylene protons.
- **N-H Proton:** The proton on the nitrogen atom is anticipated to be a broad singlet, the chemical shift of which can be highly variable depending on the solvent and concentration.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule. The predicted chemical shifts are summarized in Table 2.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **5-Ethyl-2-methylmorpholine**

Carbon	Predicted Chemical Shift (ppm)
C-2	~70 - 75
C-3	~45 - 50
C-5	~50 - 55
C-6	~65 - 70
-CH ₃ (at C-2)	~15 - 20
-CH ₂ - (ethyl group)	~25 - 30
-CH ₃ (ethyl group)	~10 - 15

Rationale for Predicted ^{13}C NMR Shifts:

The predicted carbon chemical shifts are extrapolated from the known values for morpholine and alkyl-substituted morpholines. For morpholine itself, the carbons adjacent to oxygen (C-2, C-6) resonate at approximately 67 ppm, while those next to nitrogen (C-3, C-5) are found around 46 ppm[2].

- **Ring Carbons:** The presence of alkyl substituents will cause a downfield shift (to a higher ppm value) for the substituted carbons (C-2 and C-5). The other ring carbons (C-3 and C-6) will also experience minor shifts.
- **Alkyl Carbons:** The chemical shifts for the methyl and ethyl carbons are predicted based on standard values for such groups in an aliphatic environment.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring NMR spectra is crucial for reproducibility.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **5-Ethyl-2-methylmorpholine** in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- **Instrument Setup:** Utilize a 400 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:**
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 8-16 scans.
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: spectral width of 200-250 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a sufficient number of scans to achieve a good

signal-to-noise ratio (e.g., 128-1024 scans).

- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The predicted key IR absorptions for **5-Ethyl-2-methylmorpholine** are listed in Table 3.

Table 3: Predicted Characteristic IR Absorptions for **5-Ethyl-2-methylmorpholine**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
N-H Stretch	3300 - 3500	Medium, broad
C-H Stretch (aliphatic)	2850 - 3000	Strong
C-O-C Stretch (ether)	1070 - 1150	Strong
C-N Stretch (amine)	1020 - 1250	Medium

Interpretation of Predicted IR Absorptions:

The predicted IR spectrum is based on the characteristic absorption frequencies of amines, ethers, and aliphatic hydrocarbons[3][4].

- N-H Stretch: A medium to weak, broad absorption is expected in the region of 3300-3500 cm⁻¹ corresponding to the N-H stretching vibration of the secondary amine[5].
- C-H Stretch: Strong absorptions in the 2850-3000 cm⁻¹ range will arise from the C-H stretching vibrations of the methyl and ethyl groups, as well as the methylene groups of the morpholine ring.
- C-O-C Stretch: A strong, characteristic absorption for the C-O-C stretching of the ether linkage is anticipated between 1070 and 1150 cm⁻¹[6].

- C-N Stretch: The C-N stretching vibration of the secondary amine is expected to appear in the 1020-1250 cm^{-1} region.

Experimental Protocol for IR Data Acquisition

Step-by-Step Methodology:

- Sample Preparation:
 - Neat Liquid: Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
 - Solution: Dissolve the sample in a suitable solvent (e.g., CCl_4) and place it in a solution cell.
- Data Acquisition:
 - Obtain a background spectrum of the empty spectrometer (or the solvent).
 - Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
- Data Analysis: Subtract the background spectrum from the sample spectrum to obtain the final IR spectrum of the compound.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

Predicted Mass Spectrum

The molecular formula of **5-Ethyl-2-methylmorpholine** is $\text{C}_7\text{H}_{15}\text{NO}$, corresponding to a monoisotopic mass of approximately 129.1154 u^[7].

- Molecular Ion (M^+): The electron ionization (EI) mass spectrum is expected to show a molecular ion peak at $m/z = 129$.
- Fragmentation Pattern: The fragmentation of morpholine derivatives is often initiated by the cleavage of bonds adjacent to the heteroatoms. Key predicted fragments are outlined in

Table 4.

Table 4: Predicted Key Fragments in the Mass Spectrum of **5-Ethyl-2-methylmorpholine**

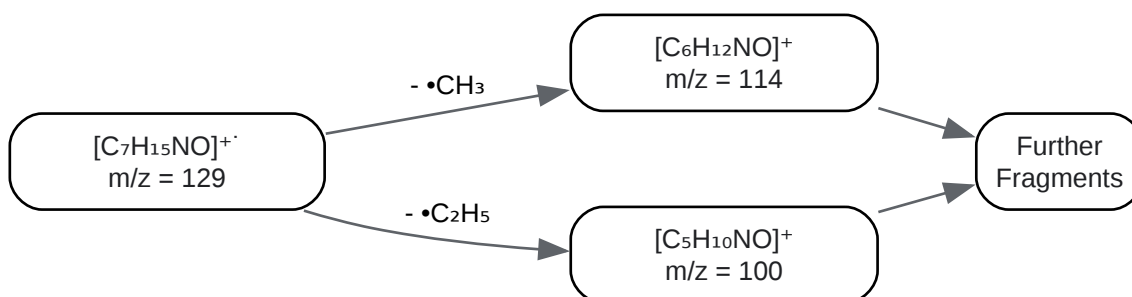
m/z	Proposed Fragment
114	$[M - \text{CH}_3]^+$
100	$[M - \text{C}_2\text{H}_5]^+$
86	$[M - \text{C}_2\text{H}_5 - \text{CH}_2]^+$ or $[M - \text{CH}_3 - \text{C}_2\text{H}_4]^+$
57	$[\text{C}_4\text{H}_9]^+$ or $[\text{C}_3\text{H}_5\text{O}]^+$

Rationale for Fragmentation:

The fragmentation pathways of morpholines are well-documented[8][9]. The primary fragmentation is expected to involve the loss of the alkyl substituents.

- Loss of Methyl Group: Cleavage of the C-C bond between the morpholine ring and the methyl group at C-2 would result in a fragment at $m/z = 114$.
- Loss of Ethyl Group: Loss of the ethyl group from C-5 would lead to a fragment at $m/z = 100$.
- Ring Cleavage: Subsequent fragmentation of the morpholine ring can lead to a variety of smaller fragments.

The predicted fragmentation pathway is illustrated in the following diagram:



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Caption: Predicted major fragmentation pathways for **5-Ethyl-2-methylmorpholine** in EI-MS.

Experimental Protocol for MS Data Acquisition

Step-by-Step Methodology:

- **Sample Introduction:** Introduce the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).
- **Ionization:** Utilize electron ionization (EI) for fragmentation analysis or a soft ionization technique like electrospray ionization (ESI) to primarily observe the molecular ion.
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions to generate the mass spectrum.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic analysis of **5-Ethyl-2-methylmorpholine**. The detailed predictions for its ^1H NMR, ^{13}C NMR, IR, and MS spectra, substantiated by data from closely related analogs, offer a valuable resource for the structural verification of this compound. The provided experimental protocols serve as a practical starting point for researchers undertaking the synthesis and characterization of novel morpholine derivatives. The principles outlined herein are broadly applicable to the spectroscopic analysis of other substituted heterocyclic systems, underscoring the power of leveraging existing knowledge to predict and interpret the spectral properties of new chemical entities.

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